

CellTracker Red CMTPX: An In-depth Technical Guide for Cellular Tracking

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Compound of Interest

Compound Name: CellTracker Red CMTPX

Cat. No.: B12398355

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **CellTracker Red CMTPX**, a vital fluorescent dye for long-term cell tracking. Below, we delve into its core features, benefits, and detailed protocols to empower your research in cellular dynamics, migration, and localization.

Core Features and Benefits

CellTracker Red CMTPX is a cell-permeant fluorescent dye specifically designed for monitoring cell movement and location over extended periods.^{[1][2]} A key advantage of this probe is its stability and non-toxic nature at standard working concentrations, ensuring minimal impact on cellular physiology.^{[3][4]} Once inside a living cell, the dye undergoes a transformation, rendering it cell-impermeant and ensuring it is well-retained.^{[3][5]} This allows for the tracking of cellular movements for at least 72 hours, spanning several generations (typically 3-6 passages).^{[3][5]} The fluorescence is transferred to daughter cells but not to adjacent cells within a population.^{[4][6]}

The bright red fluorescence of **CellTracker Red CMTPX** is well-suited for multiplexing with other fluorescent markers, such as green fluorescent protein (GFP), as its emission spectrum is well-separated.^{[3][5]} Furthermore, the dye remains fluorescent even after fixation and permeabilization, making it compatible with subsequent immunocytochemistry or other intracellular staining protocols.^[4]

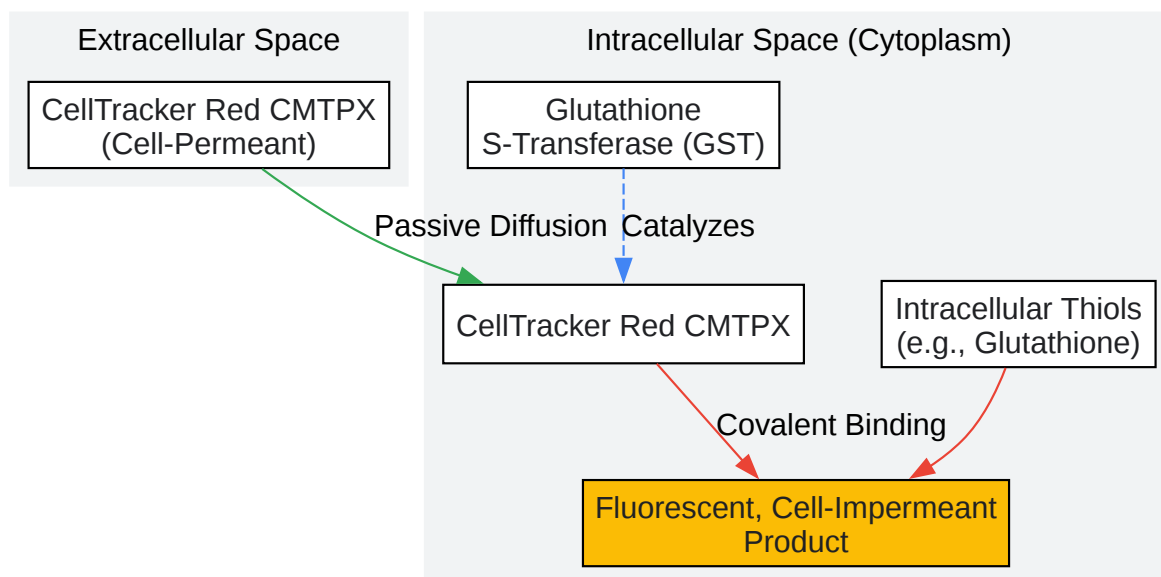
Quantitative Data Summary

For ease of reference and comparison, the key quantitative specifications of **CellTracker Red CMTPIX** are summarized in the table below.

Property	Value	Reference(s)
Excitation (Peak)	577 nm / 586 nm	[3] [4] [7]
Emission (Peak)	602 nm / 614 nm	[1] [3] [7]
Molecular Weight	686.2 / 686.3 g/mol	[3] [8]
Formula	C ₄₂ H ₄₀ ClN ₃ O ₄	[3] [8]
Solubility	Soluble in anhydrous DMSO	[3] [8]
Recommended Stock Solution	2 mM in anhydrous DMSO	[3]
Recommended Working Conc.	0.5 - 25 µM in serum-free medium	[3]
Storage (Lyophilized)	-20°C, protected from light	[3] [5]
Storage (Stock Solution)	-20°C or -80°C, protected from light	[1] [3]

Mechanism of Action

CellTracker Red CMTPIX is designed to freely pass through the cell membrane.[\[9\]](#) Once inside the cell, its chloromethyl group reacts with intracellular thiol groups, primarily on glutathione, in a reaction mediated by glutathione S-transferase.[\[9\]](#)[\[10\]](#) This covalent binding results in a fluorescent, cell-impermeant product that is retained within the cytoplasm.[\[3\]](#)[\[5\]](#) This mechanism ensures long-term retention and allows for the tracking of cells through multiple cell divisions.



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Mechanism of **CellTracker Red CMTPIX** Action

Experimental Protocols

Below are detailed methodologies for key experiments using **CellTracker Red CMTPIX**.

Stock Solution Preparation

- Bring the vial of lyophilized **CellTracker Red CMTPIX** to room temperature before opening.
- To create a 2 mM stock solution, dissolve 50 µg of **CellTracker Red CMTPIX** in 36 µL of anhydrous dimethyl sulfoxide (DMSO).[3]
- Vortex briefly to ensure the dye is fully dissolved.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.[3]
- Store the stock solution at -20°C, protected from light.[3] For longer-term storage (up to 6 months), -80°C is recommended.[1]

Cell Labeling Protocol

The optimal concentration of the working solution can vary depending on the cell type and the duration of the experiment. For long-term tracking or rapidly dividing cells, a concentration of 5-25 μM is recommended, while for shorter experiments, 0.5-5 μM may be sufficient.[\[9\]](#)[\[11\]](#)

For Adherent Cells:

- Culture adherent cells on coverslips or in culture dishes to the desired confluency.
- Prepare the working solution by diluting the 2 mM stock solution in a serum-free medium to the desired final concentration. Pre-warm the working solution to 37°C.[\[3\]](#)
- Remove the culture medium from the cells.
- Add the pre-warmed working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15-45 minutes at 37°C, protected from light.[\[3\]](#)
- Remove the working solution and replace it with a fresh, pre-warmed complete culture medium.
- Incubate for an additional 30 minutes at 37°C to allow for the complete modification of the dye.[\[11\]](#)
- The cells are now labeled and ready for downstream applications.

For Suspension Cells:

- Centrifuge the cell suspension to obtain a cell pellet.
- Resuspend the cells in a pre-warmed (37°C) serum-free medium containing the desired concentration of **CellTracker Red CMTPIX**.
- Incubate the cell suspension for 15-45 minutes at 37°C, protected from light, with occasional gentle mixing.
- Centrifuge the labeled cells to pellet them and remove the labeling solution.

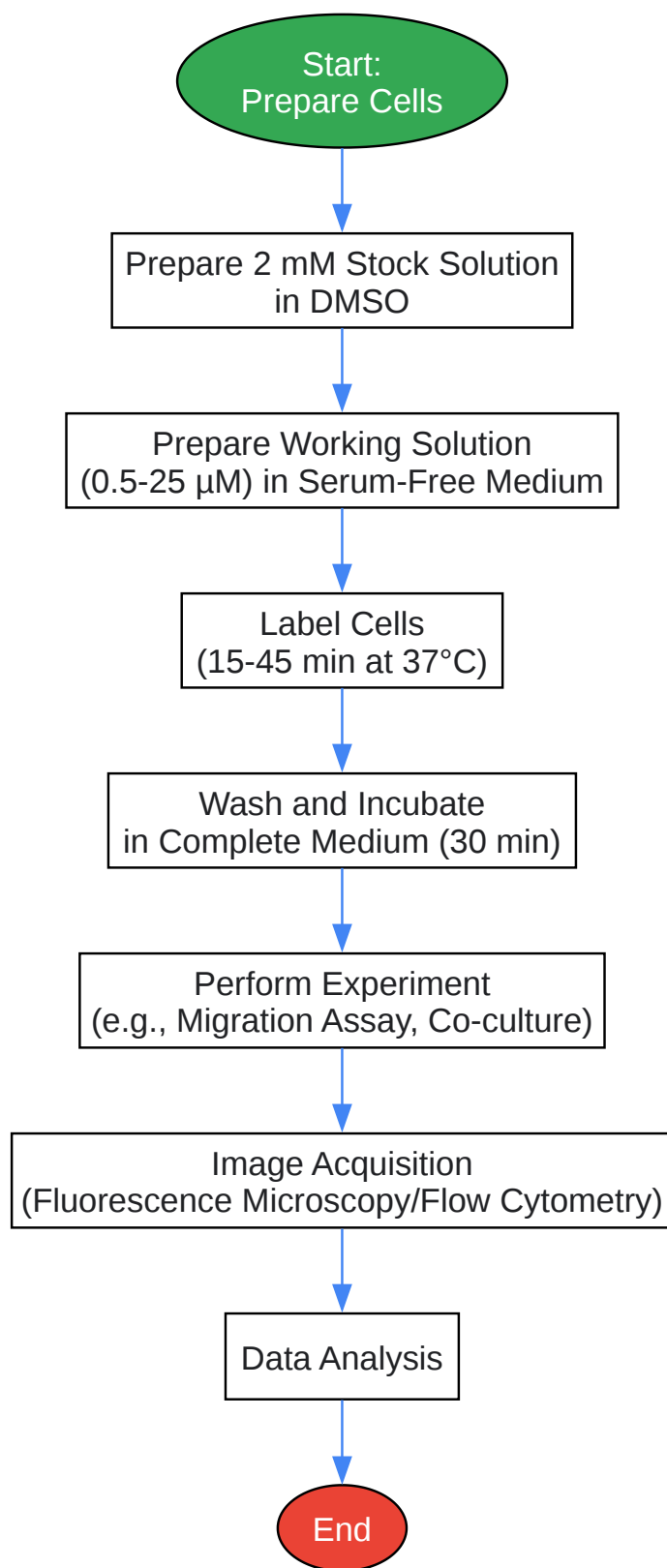
- Resuspend the cell pellet in a fresh, pre-warmed complete culture medium.
- Incubate for an additional 30 minutes at 37°C.
- The cells are now labeled and ready for use.

Fixation and Permeabilization (Optional)

- After cell labeling and any experimental treatments, wash the cells with Phosphate Buffered Saline (PBS).
- For fixation, incubate the cells with 4% paraformaldehyde in PBS for 15-30 minutes at room temperature.^[1]
- Wash the cells three times with PBS.
- For permeabilization (if required for subsequent antibody staining), incubate the cells with a permeabilization buffer (e.g., 0.1-0.5% Triton X-100 in PBS) for 10-15 minutes at room temperature.
- Wash the cells three times with PBS before proceeding with further staining.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for a cell tracking experiment using **CellTracker Red CMTPX**.



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Cell Tracking Experimental Workflow

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